

# "3-(3-Chloro-4-fluorophenyl)propanal" CAS number and molecular weight

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## Compound of Interest

Compound Name: 3-(3-Chloro-4-fluorophenyl)propanal

Cat. No.: B7856471

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## Technical Guide: 3-(3-Chloro-4-fluorophenyl)propanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and synthetic context of **3-(3-Chloro-4-fluorophenyl)propanal**, a halogenated aromatic aldehyde of interest in organic synthesis and medicinal chemistry. Due to the limited availability of public data on this specific compound, this guide focuses on its fundamental physicochemical characteristics and places it within the broader context of related chemical syntheses.

## Core Compound Data

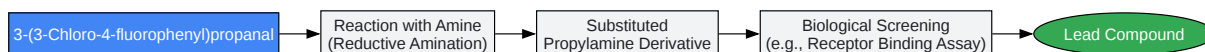
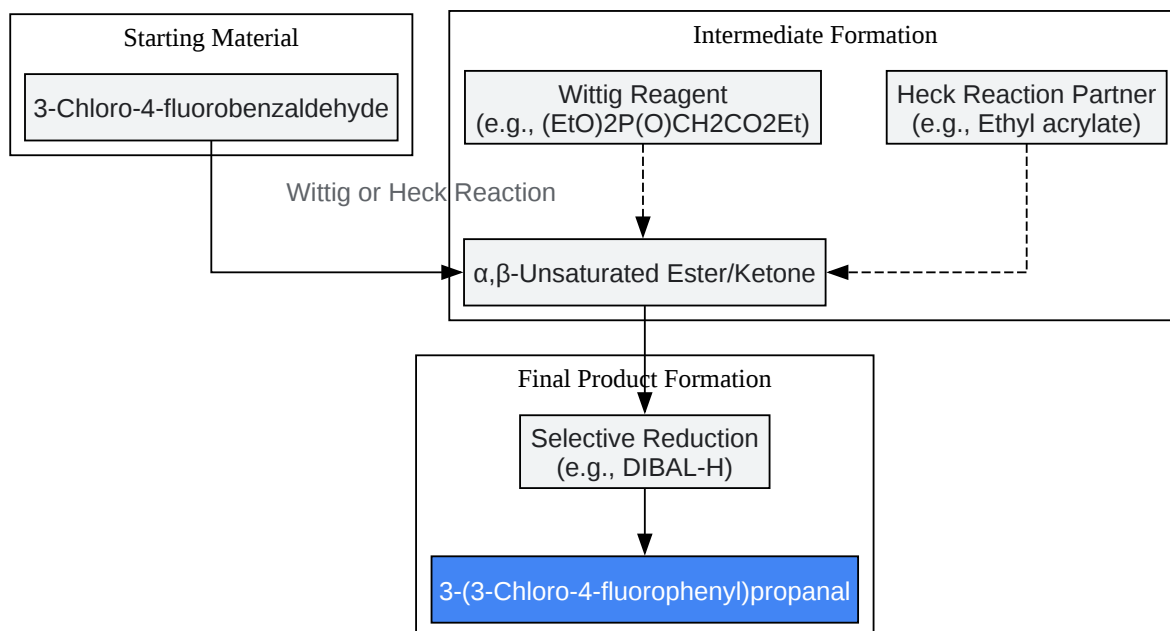
The essential chemical identifiers for **3-(3-Chloro-4-fluorophenyl)propanal** are summarized below. This information is critical for accurate substance identification, procurement, and regulatory compliance.

Parameter	Value	Reference
CAS Number	1057671-07-4	[1]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> ClFO	[1]
Molecular Weight	186.61 g/mol	[1]

## Synthetic Considerations

While specific, detailed experimental protocols for the synthesis of **3-(3-Chloro-4-fluorophenyl)propanal** are not readily available in peer-reviewed literature, its structure suggests a logical synthetic pathway originating from 3-chloro-4-fluorobenzaldehyde. Aldehydes of this nature often serve as versatile intermediates in the construction of more complex molecules.

A plausible, though not explicitly documented, synthetic route could involve a Wittig-type reaction or a Heck coupling to introduce a two-carbon extension, followed by selective reduction or hydrolysis to yield the propanal moiety. The diagram below illustrates a generalized logical workflow for such a transformation.



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## References

- 1. Buy 3-chloro-N-(4-fluorophenyl)propanamide (EVT-369970) | 56767-37-4 [evitachem.com]
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